

Spectroscopic Characterization of Diphenylborinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Diphenylborinic acid*

CAS No.: 2622-89-1

Cat. No.: B1205314

[Get Quote](#)

Introduction: **Diphenylborinic acid** ($C_{12}H_{11}BO$), also known as hydroxydiphenylborane, is an organoboron compound with significant applications in organic synthesis, sensor development, and medicinal chemistry. Its utility stems from the Lewis acidic nature of the boron center and its ability to form reversible covalent bonds with diols. A thorough understanding of its structural and electronic properties, as determined by spectroscopic methods, is paramount for its effective application. This guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **diphenylborinic acid**, intended for researchers and professionals in the chemical sciences.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for elucidating the structure of organic molecules. For **diphenylborinic acid**, 1H , ^{13}C , and ^{11}B NMR are particularly informative.

1H and ^{13}C NMR Data

The 1H and ^{13}C NMR spectra of **diphenylborinic acid** are dominated by signals from the two phenyl rings. While a definitive, isolated spectrum for the pure acid can be challenging to obtain due to its tendency to dehydrate, the expected chemical shifts can be reliably predicted based

on data from phenylboronic acid and various **diphenylborinic acid** esters. The phenyl protons typically appear as complex multiplets in the aromatic region of the ^1H NMR spectrum. In the ^{13}C NMR spectrum, a key feature is the frequent absence of the signal for the ipso-carbon—the carbon atom directly attached to the boron atom.

Table 1: Expected NMR Spectroscopic Data for **Diphenylborinic Acid**

Nucleus	Chemical Shift (δ) ppm	Multiplicity / Remarks
^1H	~7.2 - 8.2	Multiplet (m)
^{13}C	~128.0	Phenyl CH
~132.4	Phenyl CH	
~135.0	Phenyl CH	
Not typically observed	ipso-Carbon (C-B)	
^{11}B	~27 - 33	Broad singlet (br s)

Note: Chemical shifts are referenced to tetramethylsilane (TMS) and can vary based on solvent and concentration.

^{11}B NMR Spectroscopy

^{11}B NMR is a specialized technique crucial for characterizing boron-containing compounds. The chemical shift provides direct insight into the coordination environment and hybridization of the boron atom. For **diphenylborinic acid**, the boron is trigonal planar (sp^2 hybridized), which typically results in a broad signal in the range of 27-33 ppm.

Experimental Protocol for NMR Spectroscopy

A general procedure for acquiring NMR spectra of an organoboron compound like **diphenylborinic acid** is as follows:

- Sample Preparation:
 - Dissolve 5-10 mg of the sample for ^1H NMR, or 20-50 mg for ^{13}C NMR, in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).[\[1\]](#)[\[2\]](#)

- The sample must be thoroughly dried to avoid interference from water.
- Transfer the solution to a 5 mm NMR tube. For ^{11}B NMR, using a quartz NMR tube is highly recommended to minimize the broad background signal from the borosilicate glass of standard tubes.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Instrument Setup:
 - The analysis is performed on a standard NMR spectrometer (e.g., 400 or 500 MHz).
 - For ^{11}B NMR, a specific pulse sequence, such as zgbs, may be employed to suppress extraneous probe noise and obtain a flatter baseline.[\[4\]](#)[\[5\]](#)
- Data Acquisition:
 - Acquire the free induction decay (FID) data. The number of scans will depend on the sample concentration and the nucleus being observed (^{13}C and ^{11}B typically require more scans than ^1H).
 - Reference the spectra to the residual solvent peak or an internal standard like TMS.
- Data Processing:
 - Apply a Fourier transform to the FID.
 - Phase and baseline correct the resulting spectrum. For ^{11}B NMR data affected by a broad background signal, processing may involve left-shifting the FID and applying linear prediction to improve the baseline.[\[3\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Characteristic IR Data

The IR spectrum of **diphenylborinic acid** will show characteristic absorption bands corresponding to the O-H, B-O, B-C, and phenyl C-H and C=C bonds. The O-H stretch is

typically a broad band, indicative of hydrogen bonding. The B-O asymmetric stretching vibration is a strong and characteristic peak.

Table 2: Characteristic IR Absorption Bands for **Diphenylborinic Acid**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3200 - 3600 (broad)	O-H stretch	B-OH
~3000 - 3100	C-H stretch	Aromatic C-H
~1600	C=C stretch	Aromatic ring
~1310 - 1350	B-O stretch (asymmetric)	B-O
~1080 - 1190	B-C stretch	Phenyl-B
~700 - 760	C-H bend (out-of-plane)	Aromatic C-H

Note: These are approximate ranges compiled from data on phenylboronic acid and related compounds.^[6]

Experimental Protocol for ATR-FTIR Spectroscopy

Attenuated Total Reflectance (ATR) is a common sampling technique for Fourier-transform infrared (FTIR) spectroscopy that requires minimal sample preparation.

- Sample Preparation: Place a small amount of the solid **diphenylborinic acid** sample directly onto the ATR crystal (e.g., diamond or germanium).
- Instrument Setup:
 - Ensure the ATR accessory is correctly installed in the FTIR spectrometer.
 - Collect a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum.
- Data Acquisition:
 - Apply pressure to ensure good contact between the sample and the crystal.

- Collect the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} over a spectral range of 4000 to 650 cm^{-1} .^[7]
- Data Processing: The instrument software automatically subtracts the background spectrum from the sample spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight and elemental composition of a compound.

Mass Spectral Data

The analysis of boronic and borinic acids by mass spectrometry can be complicated by their tendency to undergo dehydration in the ion source, sometimes leading to the formation of cyclic trimers known as boroxines.^[8] Therefore, derivatization is often employed for reliable analysis. However, under soft ionization conditions like electrospray ionization (ESI), the molecular ion can often be observed.

- Molecular Formula: $\text{C}_{12}\text{H}_{11}\text{BO}$
- Molecular Weight: 182.03 g/mol ^[9]
- Expected Molecular Ion (ESI⁺): $[\text{M}+\text{H}]^+$ at m/z 183.09
- Expected Molecular Ion (ESI⁻): $[\text{M}-\text{H}]^-$ at m/z 181.08
- Common Fragment: Dehydration product $[\text{M}-\text{H}_2\text{O}]^+$

Experimental Protocol for Mass Spectrometry

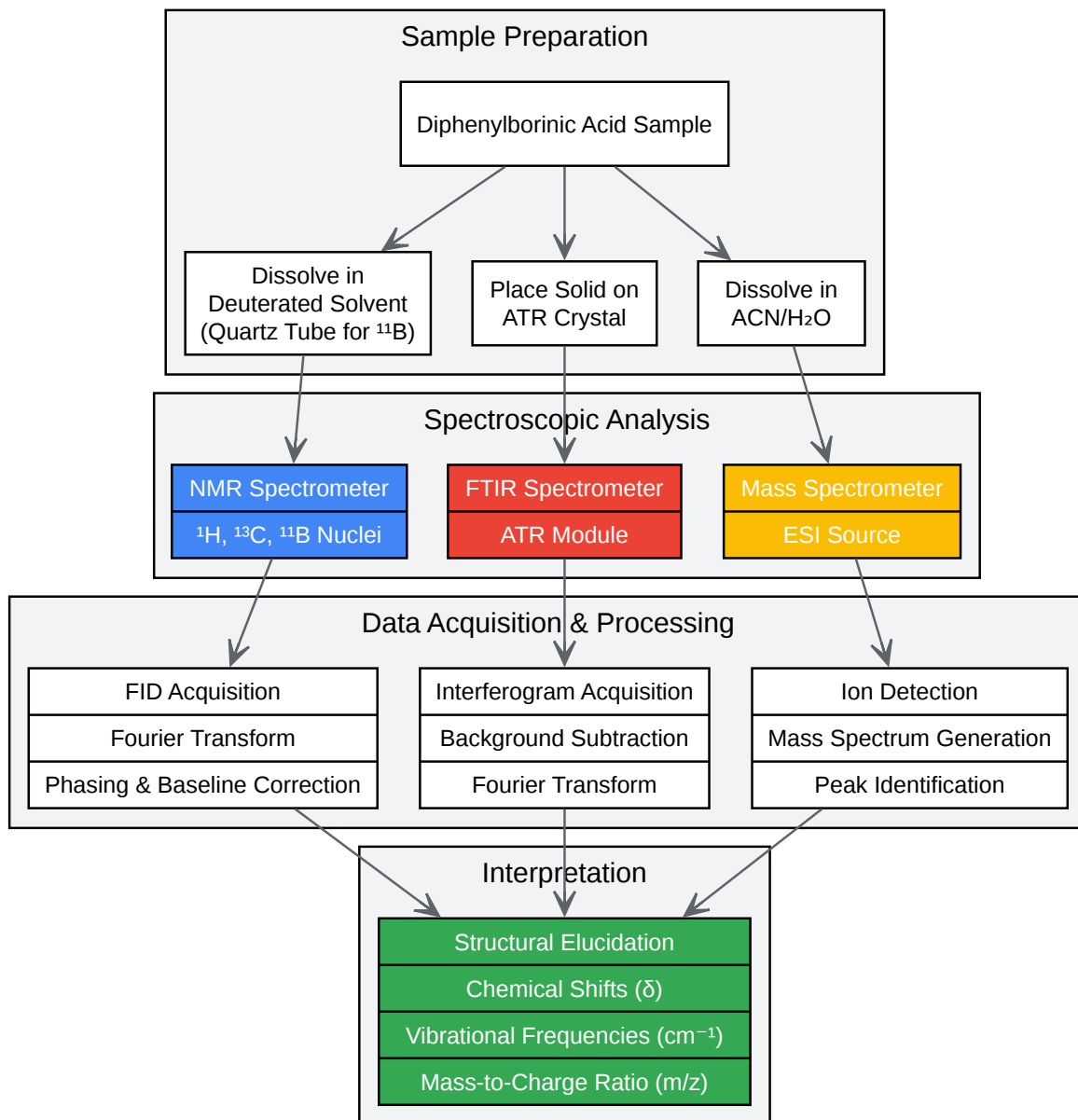
A general procedure for analyzing boronic acids using liquid chromatography-mass spectrometry (LC-MS) with an ESI source is as follows:

- Sample Preparation:
 - Prepare a dilute solution of the sample (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent such as a mixture of acetonitrile and water or methanol and water.^[10]

- Instrument Setup:
 - The sample solution is introduced into the ESI source of the mass spectrometer, often via an ultra-high-performance liquid chromatograph (UHPLC) for separation prior to analysis. [\[11\]](#)
 - The ESI source parameters (e.g., capillary voltage, gas flow, temperature) are optimized to achieve stable ionization and minimize in-source fragmentation or dehydration.
- Data Acquisition:
 - Acquire the mass spectrum over a relevant m/z range (e.g., 50-500).
 - The analysis can be performed in either positive or negative ion mode to detect different adducts or the deprotonated molecule.
- Data Analysis: Identify the peak corresponding to the molecular ion and any significant fragment ions. High-resolution mass spectrometry can be used to confirm the elemental composition.

Workflow Visualization

The logical flow for the comprehensive spectroscopic analysis of **diphenylborinic acid**, from sample handling to final data interpretation, is depicted below.



[Click to download full resolution via product page](#)

Caption: General workflow for the spectroscopic characterization of **diphenylborinic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. How to make an NMR sample \[chem.ch.huji.ac.il\]](#)
- [2. \Basics of NMR\ Sample preparation and analysis of NMR analysis data\ - Mesbah Energy \[irisotope.com\]](#)
- [3. NMR Protocols \[nmr.chem.ucsb.edu\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. Boron NMR as a Method to Screen Natural Product Libraries for B-Containing Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. tsapps.nist.gov \[tsapps.nist.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Diphenylborinic acid | C12H11BO | CID 17498 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. A high throughput analysis of boronic acids using ultra high performance liquid chromatography-electrospray ionization mass spectrometry - Analytical Methods \(RSC Publishing\) \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [Spectroscopic Characterization of Diphenylborinic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1205314/docs#spectroscopic-characterization-of-diphenylborinic-acid-a-technical-guide\]](https://www.benchchem.com/product/b1205314/docs#spectroscopic-characterization-of-diphenylborinic-acid-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)